

4-tert-Butylphenylhydrazine hydrochloride

molecular weight and formula

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Compound of Interest

Compound Name: 4-tert-Butylphenylhydrazine
hydrochloride

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Technical Guide: 4-tert-Butylphenylhydrazine Hydrochloride

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **4-tert-Butylphenylhydrazine hydrochloride**, focusing on its fundamental chemical properties.

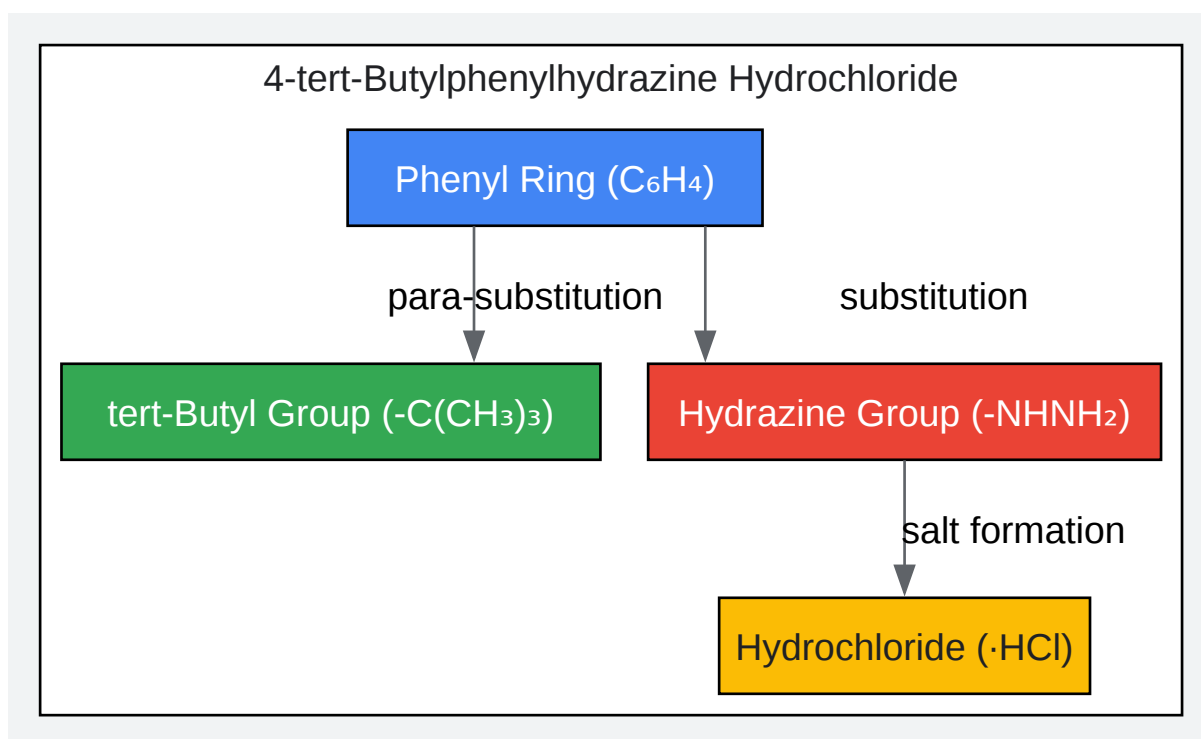
Core Chemical Properties

4-tert-Butylphenylhydrazine hydrochloride is an organic compound utilized as a chemical intermediate and synthetic precursor, for instance, in the synthesis of indoles.^[1] Its core quantitative data is summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₇ ClN ₂	^[2] ^[3] ^[4]
Linear Formula	(CH ₃) ₃ CC ₆ H ₄ NHNH ₂ · HCl	^[5]
Molecular Weight	200.71 g/mol	^[1] ^[2] ^[3] ^[4] ^[5]
CAS Number	36600-66-5 / 128231-55-0	^[1] ^[2] ^[4] ^[5]
Melting Point	212-216 °C (decomposes)	^[2] ^[3] ^[6]

Structural and Logical Representation

The structure of **4-tert-Butylphenylhydrazine hydrochloride** consists of a central phenyl ring substituted with a tert-butyl group and a hydrazine group. The hydrochloride salt is formed at the hydrazine moiety. The logical relationship between these components is illustrated below.



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Molecular Component Relationship Diagram

Methodological Considerations

Experimental Protocols: Detailed experimental protocols are context-dependent and are determined by the specific application of **4-tert-Butylphenylhydrazine hydrochloride**. For instance, its use in Fischer indole synthesis would follow a distinct protocol involving a ketone or aldehyde under acidic conditions. Generic protocols for handling and storage are dictated by its safety profile, which includes warnings for skin, eye, and respiratory irritation.^[7] Standard laboratory procedures for handling solid organic compounds should be followed.

Signaling Pathways: As a synthetic organic chemical, **4-tert-Butylphenylhydrazine hydrochloride** does not possess inherent biological signaling pathways. Its role in a biological

context would be as a precursor to or a component of a pharmacologically active molecule, which would then interact with specific biological targets. The compound itself is not a signaling molecule.

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